

The Chemical Architecture of Daunosamine: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Daunosamine*

Cat. No.: *B1196630*

[Get Quote](#)

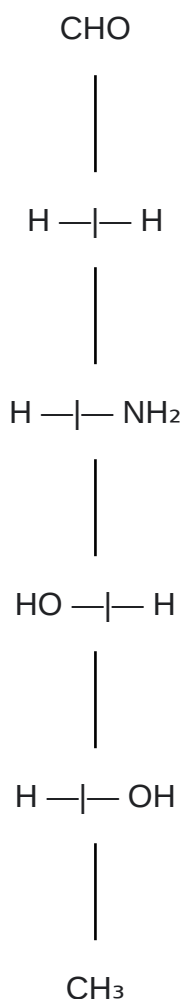
Daunosamine, a critical amino sugar component of the widely used anthracycline antibiotics, plays a pivotal role in the therapeutic efficacy of anticancer agents such as daunorubicin and doxorubicin. This technical guide provides an in-depth exploration of the chemical structure, properties, and synthesis of **Daunosamine**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

Daunosamine, systematically known as 3-amino-2,3,6-trideoxy-L-lyxo-hexose, is a hexosamine derivative. Its structure is characterized by the absence of hydroxyl groups at positions 2 and 6, and the presence of an amino group at position 3, with a specific stereochemical configuration.

The structural representation of **Daunosamine** can be depicted in several forms:

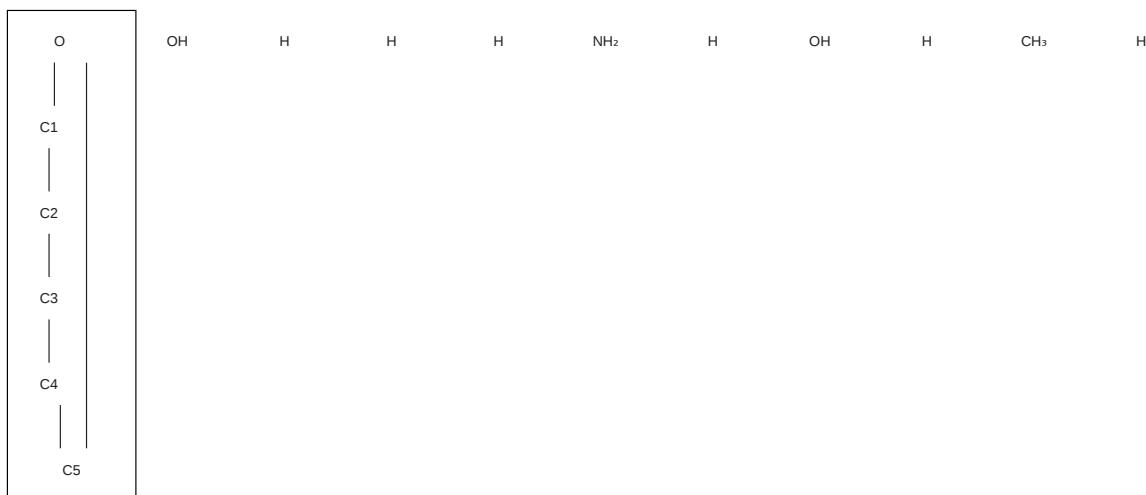
- **Linear Form (Fischer Projection):** This projection illustrates the stereochemistry of the chiral centers in an acyclic representation. For L-**daunosamine**, the hydroxyl group on the highest numbered chiral carbon (C5) is on the left.



[Click to download full resolution via product page](#)

Fischer Projection of L-**Daunosamine**

- Cyclic Form (Haworth Projection): In solution, **Daunosamine** predominantly exists in a cyclic pyranose form. The Haworth projection provides a two-dimensional representation of this ring structure.



[Click to download full resolution via product page](#)

Haworth Projection of α -L-Daunosaminopyranose

Key Identifiers:

- IUPAC Name (Linear): (3S,4S,5S)-3-amino-4,5-dihydroxyhexanal[1][2]
- IUPAC Name (Pyranose): (3S,4S,5S)-4-amino-6-methyl-tetrahydropyran-2,5-diol[1]
- CAS Number: 26548-47-0 (linear), 4305-54-8 (pyranose)[1]
- Chemical Formula: C₆H₁₃NO₃[1][2]

- SMILES: C--INVALID-LINK--N)O">C@@HO[1]

Physicochemical Properties

A summary of the key quantitative data for **Daunosamine** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molar Mass	147.174 g/mol	[1][2]
Boiling Point	306.6 °C at 760 mmHg	[3]
Flash Point	139.3 °C	[3]
Density	1.236 g/cm ³	[3]
Vapor Pressure	7.08E-05 mmHg at 25°C	[3]
Refractive Index	1.518	[3]

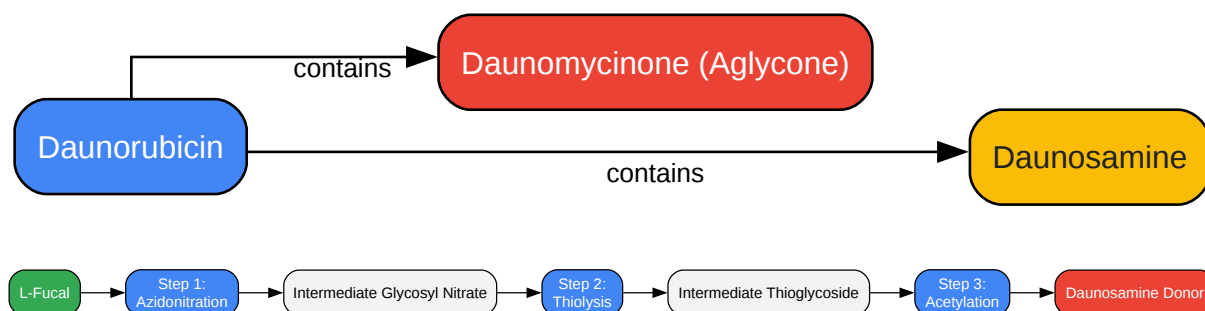
Spectroscopic Data

While detailed spectral data for isolated **Daunosamine** is not readily available in public databases, mass spectrometry data for its activated form, dTDP-L-**daunosamine**, has been reported.

- Mass Spectrometry (dTDP-L-**daunosamine**): The experimentally determined m/z for the [M-H]⁻ ion is 530.09494 (calculated: 530.09463). This data is crucial for the characterization of intermediates in the biosynthesis of anthracyclines.

Role in Anthracycline Biosynthesis and Drug Action

Daunosamine is a fundamental building block in the biosynthesis of anthracycline antibiotics. It is synthesized from D-glucose-1-phosphate through a series of enzymatic reactions and is then glycosidically linked to the aglycone moiety, such as daunomycinone, to form the final active drug. The amino group of **Daunosamine** is critical for the biological activity of these drugs, as it is involved in their intercalation with DNA.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Synthesis of daunosamine: Abstract, Citation (BibTeX) & Reference | Bohrium [bohrium.com]
- 3. An NMR study of the interaction of daunomycin with dinucleotides and dinucleoside phosphates - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Chemical Architecture of Daunosamine: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196630#what-is-the-chemical-structure-of-daunosamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com